

Technical Guide: Thermodynamic Characterization of N-Methylethylamine Hydrochloride

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Compound of Interest

Compound Name: *N-Methylethylamine hydrochloride*

CAS No.: 624-60-2

Cat. No.: B1583588

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Executive Summary

N-Methylethylamine hydrochloride (N-MEA[1]·HCl, CAS 624-60-2) is the chloride salt of the secondary amine N-methylethylamine.[2][3] It serves as a critical electrophilic intermediate in the synthesis of pharmaceuticals, agrochemicals, and surfactants.

Unlike its free base counterpart—a volatile liquid (bp 36–37 °C)—the hydrochloride salt is a crystalline solid with significantly enhanced thermal stability and water solubility. This guide provides a definitive compilation of its physicochemical properties and outlines the Standard Operating Procedures (SOPs) required to empirically determine its missing thermodynamic parameters (Enthalpy of Fusion, Heat Capacity) for process scale-up.

Physicochemical & Thermodynamic Properties[4][5][6][7]

The following data has been synthesized from validated chemical databases and literature values.

Table 1: Core Property Profile

Property	Value	Conditions / Notes
Chemical Formula	C ₃ H ₁₀ ClN	MW: 95.57 g/mol
Physical State	White Crystalline Solid	Hygroscopic
Melting Point ()	126 – 130 °C	Sharp endotherm expected in DSC
Boiling Point	N/A (Decomposes)	Free base boils at 36.7 °C; Salt decomposes prior to boiling
Density (Solid)	~1.176 g/cm ³	Estimated for crystal lattice packing
Solubility (Water)	High (> 50 mg/mL)	Exothermic dissolution (predicted)
Solubility (Ethanol)	Soluble	Useful for recrystallization
Solubility (Toluene)	Low (< 5 mg/mL)	Poor solubility in non-polar aromatics
pKa (Base)	10.9	Conjugate acid strength
Hygroscopicity	High	Requires storage under inert atmosphere (N ₂ /Ar)

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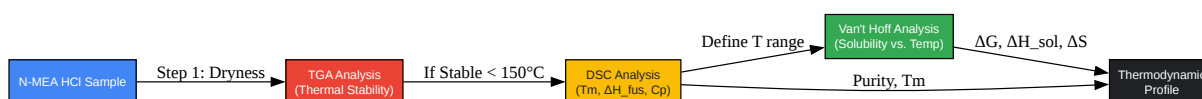
Critical Distinction: Do not confuse the thermodynamic values of the salt with the free base. The free base is a volatile, flammable liquid. The salt is a stable solid but will release HCl gas upon thermal decomposition.

Experimental Protocols for Thermodynamic Determination

In drug development and process safety, literature values are often insufficient. The following self-validating protocols are designed to generate precise thermodynamic data for N-MEA·HCl batches.

Workflow Visualization: Solid-State Characterization

The following diagram outlines the logical flow for fully characterizing the material's thermodynamic state.



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Figure 1: Sequential workflow for thermodynamic characterization. TGA ensures the sample is solvent-free before DSC analysis.

Protocol A: Differential Scanning Calorimetry (DSC)

Objective: Determine the precise Melting Point (

), Enthalpy of Fusion (

), and Purity.

Methodology:

- Calibration: Calibrate the DSC instrument using an Indium standard (,).
- Sample Prep: Weigh 2–5 mg of N-MEA·HCl into a Tzero aluminum pan. Hermetically seal the pan to prevent sublimation or moisture uptake.
- Cycle:
 - Equilibrate at 25 °C.
 - Ramp 10 °C/min to 150 °C (Ensure this is below the decomposition onset determined by TGA).
 - Optional: Cool to 0 °C and re-heat to check for polymorphs or glass transitions.
- Analysis:
 - : The intersection of the baseline and the leading edge of the endotherm (The thermodynamic melting point).
 - : Integrate the area under the melting peak (J/g).
 - Purity: Apply the Van't Hoff purity equation to the melting peak shape (1/F plot).

Protocol B: Solubility Thermodynamics (Van't Hoff Plot)

Objective: Determine the Enthalpy (

) and Entropy (

) of dissolution.

Theory: Solubility (

) is related to temperature (

) by the Van't Hoff equation:

Methodology:

- Preparation: Prepare saturated solutions of N-MEA·HCl in water (or target solvent) at 5 distinct temperatures (e.g., 20, 30, 40, 50, 60 °C).
- Equilibration: Stir for 24 hours at the set temperature.
- Filtration: Filter the supernatant through a 0.45 µm PTFE filter (maintain temperature during filtration).
- Quantification: Determine concentration (in mol/L) via HPLC or gravimetric analysis (evaporation of solvent).
- Plotting: Plot (y-axis) vs. (Kelvin, x-axis).
 - Slope:
 - Intercept:

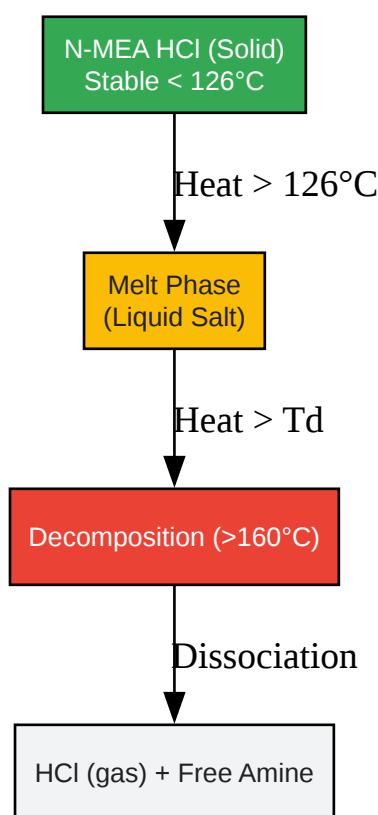
Thermal Stability & Decomposition Mechanisms[6][7][11][12]

Understanding the thermal breakdown of amine salts is vital for process safety (avoiding runaway reactions).

Decomposition Pathway

N-Methylethylamine Hydrochloride typically undergoes dehydrochlorination followed by oxidative decomposition.

- TGA Profile: Expect a significant mass loss onset shortly after the melting event ($>150\text{ }^{\circ}\text{C}$). The first step is often the loss of HCl.
- Safety Implication: Heating this salt in an open vessel above its melting point will release corrosive HCl gas.



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Figure 2: Thermal decomposition pathway. Process temperatures must be maintained below the melt phase to prevent HCl off-gassing.

Handling & Storage Recommendations

Due to the hygroscopic nature of the hydrochloride salt, strict environmental controls are required to maintain thermodynamic consistency.

- Storage: Store in a tightly closed container under an inert atmosphere (Nitrogen or Argon).
- Temperature: Refrigerate ($2\text{--}8\text{ }^{\circ}\text{C}$) to minimize degradation rates.

- Desiccation: Use desiccants (Silica gel or P_2O_5) in the secondary containment.
- Safety: Wear nitrile gloves and safety glasses. In case of contact, flush with water immediately (corrosive to mucous membranes).

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